

Application Notes: 3-(2-Phenylhydrazinyl)indol-2-one as a Chemical Probe

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Compound of Interest

Compound Name: 3-(2-Phenylhydrazinyl)indol-2-one

Cat. No.: B090982

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Introduction and Overview

3-(2-Phenylhydrazinyl)indol-2-one, also known as isatin-3-phenylhydrazone, is a chemical compound belonging to the isatin hydrazone class. While the broader class of isatin hydrazones has been extensively investigated for various therapeutic applications due to their diverse biological activities, the parent compound, **3-(2-Phenylhydrazinyl)indol-2-one**, has found a specific and valuable application as a colorimetric chemosensor. Its ability to selectively detect certain metal ions through a distinct color change makes it a useful tool in analytical chemistry and environmental monitoring.

This document provides detailed application notes and protocols for the use of **3-(2-Phenylhydrazinyl)indol-2-one** as a chemical probe, primarily focusing on its role as a chemosensor. Additionally, it will briefly cover the broader context of isatin hydrazone derivatives as potential probes and inhibitors in biological systems, providing data and pathways relevant to these derivatives to illustrate the potential of this chemical scaffold.

Application as a Colorimetric Chemosensor

The primary application of **3-(2-Phenylhydrazinyl)indol-2-one** as a chemical probe is in the detection of heavy metal ions in solution. It exhibits high selectivity and sensitivity for certain cations, leading to a visually perceptible color change upon binding.

Mechanism of Action

3-(2-Phenylhydrazinyl)indol-2-one acts as a chromogenic probe. The sensing mechanism is based on the coordination of the metal ion with the nitrogen and oxygen atoms of the hydrazone and lactam moieties. This coordination alters the electronic properties of the molecule, leading to a shift in its maximum absorption wavelength (λ_{max}) and a corresponding change in color. The probe's color change from yellow to green, dark green, or orange in the presence of Cu^{2+} , Cr^{3+} , and Co^{2+} ions, respectively, allows for their qualitative and quantitative determination in a semi-aqueous medium[1][2]. The interaction typically forms a 1:1 complex between the probe and the metal ion[1][2].

Qualitative Data: Colorimetric Response

The visual color changes of **3-(2-Phenylhydrazinyl)indol-2-one** in the presence of various metal ions are summarized in the table below. This provides a simple and rapid method for the initial screening of these ions in a sample.

Metal Ion	Observed Color Change
Cu^{2+}	Yellow to Green
Cr^{3+}	Yellow to Dark Green
Co^{2+}	Yellow to Orange
Other common metal ions (e.g., Na^+ , Mg^{2+} , Al^{3+} , Pb^{2+} , Ni^{2+} , Mn^{2+} , Zn^{2+} , Fe^{3+})	No significant color change

Data sourced from studies on isatin-3-phenylhydrazone as a colorimetric chemosensor[1][2].

Experimental Protocol: Detection of Metal Ions

This protocol outlines the general steps for using **3-(2-Phenylhydrazinyl)indol-2-one** as a colorimetric probe for the detection of Cu^{2+} , Cr^{3+} , and Co^{2+} in a semi-aqueous solution.

Materials:

- **3-(2-Phenylhydrazinyl)indol-2-one** (Probe)

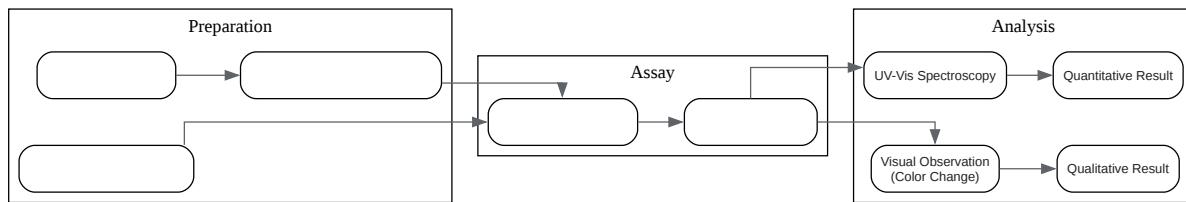
- Dimethyl sulfoxide (DMSO)
- Deionized water
- Stock solutions of metal ion salts (e.g., CuSO₄, CrCl₃, CoCl₂)
- UV-Vis Spectrophotometer
- Cuvettes
- Micropipettes

Protocol:

- Preparation of Probe Stock Solution: Prepare a stock solution of **3-(2-Phenylhydrazinyl)indol-2-one** in DMSO. The concentration will depend on the specific experimental requirements, but a typical starting point is 1 mM.
- Preparation of Working Solution: The experiments are typically performed in a semi-aqueous medium, such as a 1:1 (v/v) mixture of DMSO and water[1][2]. Prepare the working solution by diluting the probe stock solution in the DMSO:water mixture to the desired final concentration (e.g., 10 µM).
- Sample Preparation: Prepare the samples containing the metal ions to be tested. These can be standard solutions for calibration or unknown samples.
- Colorimetric Assay:
 - To a cuvette containing the probe working solution, add a small volume of the metal ion sample solution.
 - Mix thoroughly and allow the solution to equilibrate.
 - Observe any color change visually.
 - For quantitative analysis, measure the UV-Vis absorption spectrum of the solution. The appearance of new absorption bands or a shift in the existing bands will indicate the presence of the target metal ion.

- Data Analysis:
 - For qualitative analysis, the observed color change is compared to the known responses for the target ions.
 - For quantitative analysis, a calibration curve can be constructed by plotting the absorbance at a specific wavelength against the concentration of the metal ion.

Workflow for Metal Ion Detection



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Caption: Workflow for detecting metal ions using **3-(2-Phenylhydrazinyl)indol-2-one**.

Isatin Hydrazone Scaffold: A Platform for Biological Probes

While the parent compound **3-(2-Phenylhydrazinyl)indol-2-one** is primarily used as a chemosensor, its core structure, the isatin hydrazone scaffold, is a versatile platform for developing potent biological probes and drug candidates. By modifying the isatin ring or the phenylhydrazine moiety, researchers have created a vast library of compounds with diverse biological activities. These derivatives can act as inhibitors of various enzymes and modulators of signaling pathways.

Isatin Hydrazone Derivatives as Enzyme Inhibitors

Derivatives of **3-(2-Phenylhydrazinyl)indol-2-one** have been shown to inhibit a range of enzymes, making them valuable as chemical probes to study enzyme function and as starting points for drug discovery.

Quantitative Data for Isatin Hydrazone Derivatives:

Compound Class/Example	Target Enzyme/Protein	Activity (IC ₅₀ /K _i)	Reference
5-Nitro-3-(2-(4-phenylthiazol-2-yl)hydrazinylidene)indolin-2-one derivatives	HIV-1 Reverse Transcriptase (RNase H) & Integrase	EC ₅₀ < 20 μM (anti-HIV-1)	[3][4][5]
3-Hydrazoneindolin-2-one derivatives	HIV-1 RNase H	K _i = 0.55 μM (most potent derivative)	[6]
Halogen-substituted isatin-hydrazone	Cyclin-dependent kinase 2 (CDK2)	IC ₅₀ = 0.245 μM	[7]
5-chloro-3-(2-(2,4-dinitrophenyl)hydrazono)indolin-2-one	SARS-CoV-2 Spike/ACE2 Interaction	IC ₅₀ = 0.26 μM	[8]
Indol-3-yl phenyl allylidene hydrazine carboximidamide derivatives	Acetylcholinesterase (AChE) & BACE1	IC ₅₀ in the micromolar range	[9]

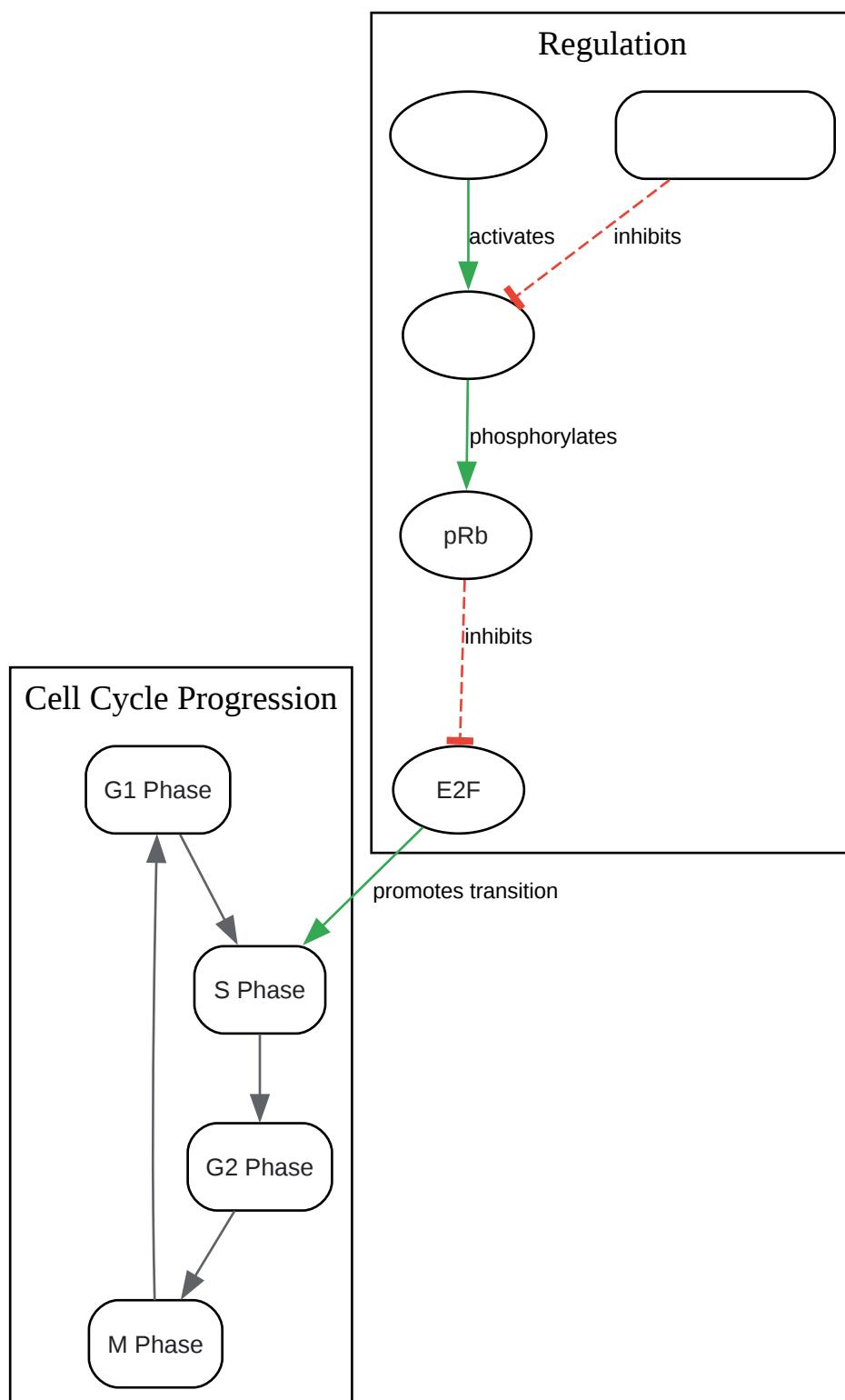
Note: The data presented in this table are for derivatives of **3-(2-Phenylhydrazinyl)indol-2-one** and not the parent compound itself.

Signaling Pathways Modulated by Isatin Hydrazone Derivatives

The anticancer activity of many isatin hydrazone derivatives is linked to their ability to interfere with key signaling pathways involved in cell proliferation, survival, and apoptosis. One of the

common targets is the cyclin-dependent kinase (CDK) family, which plays a crucial role in cell cycle regulation.

Simplified Signaling Pathway for CDK2 Inhibition:



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Caption: Inhibition of CDK2 by isatin hydrazone derivatives blocks cell cycle progression.

Synthesis Protocol

3-(2-Phenylhydrazinyl)indol-2-one and its derivatives are typically synthesized via a condensation reaction between an appropriate isatin and a phenylhydrazine derivative.

General Synthesis Protocol:

- Dissolve Isatin: Dissolve the substituted or unsubstituted isatin in a suitable solvent, such as ethanol or methanol.
- Add Phenylhydrazine: Add an equimolar amount of the corresponding phenylhydrazine derivative to the solution.
- Catalyst (Optional): A few drops of a catalytic amount of glacial acetic acid can be added to facilitate the reaction.
- Reaction: The reaction mixture is typically stirred at room temperature or gently heated under reflux for a few hours.
- Isolation: The product often precipitates out of the solution upon cooling. The solid product can be collected by filtration, washed with a cold solvent (e.g., ethanol), and dried.
- Purification: If necessary, the product can be further purified by recrystallization from a suitable solvent.

Conclusion

3-(2-Phenylhydrazinyl)indol-2-one serves as a practical and effective colorimetric chemosensor for the detection of specific heavy metal ions. Its synthesis is straightforward, and its application in this context is supported by clear visual readouts. Beyond this specific use, the isatin hydrazone scaffold represents a rich source of biologically active molecules that can be developed into chemical probes for studying a wide array of biological targets and pathways, particularly in the context of cancer and infectious diseases. The continued exploration of this chemical class is likely to yield novel tools for research and new leads for therapeutic development.

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